

Preparation of Axl-IN-8 Stock Solution in DMSO: An Application Note

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Compound of Interest

Compound Name: Axl-IN-8

Cat. No.: B12398228

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This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of the Axl tyrosine kinase inhibitor, **Axl-IN-8**, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for maintaining the integrity and activity of the compound for reproducible experimental results.

Introduction

Axl-IN-8 is a potent and selective small molecule inhibitor of the Axl receptor tyrosine kinase, a member of the TAM (Tyro3, Axl, Mer) family. Axl signaling pathways are implicated in various cellular processes, including cell survival, proliferation, migration, and invasion. Dysregulation of Axl signaling is associated with cancer progression and drug resistance, making it a key target in oncological research and drug development. Accurate and consistent preparation of **Axl-IN-8** stock solutions is the first critical step for in vitro and in vivo studies investigating its therapeutic potential.

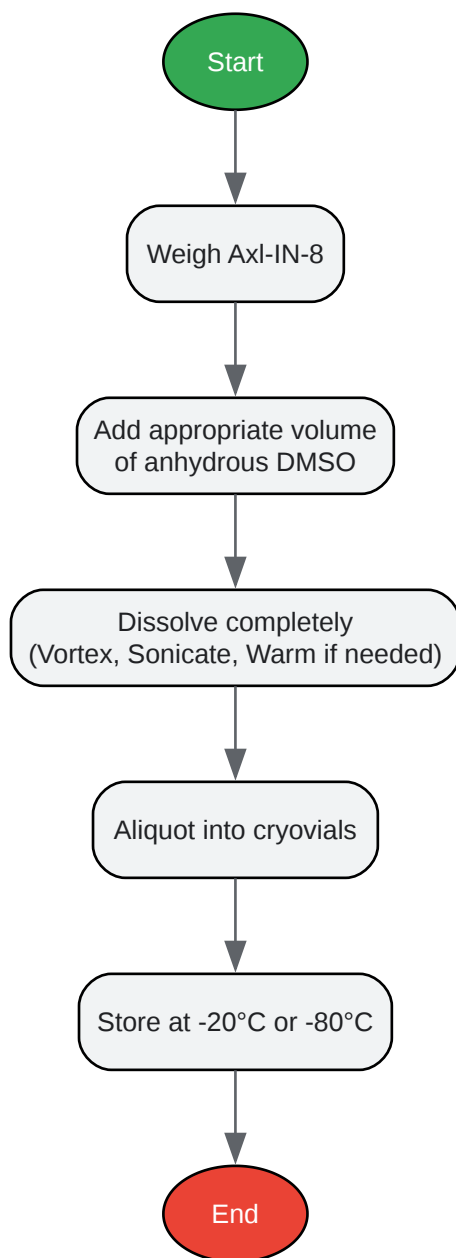
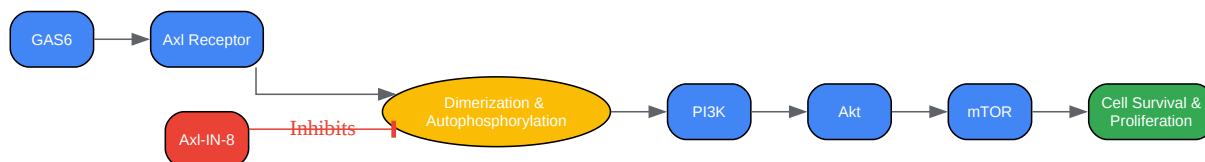
Axl-IN-8 Chemical Properties

A summary of the key chemical properties of **Axl-IN-8** is provided in the table below. This information is essential for accurate calculation of stock solution concentrations.

Property	Value
Molecular Formula	C ₃₁ H ₂₉ FN ₆ O ₃
Molecular Weight	552.6 g/mol [1]
CAS Number	2231424-62-5 [1]
Purity	>98% (or as specified by the supplier)
Appearance	Crystalline solid (or as specified by the supplier)
Solubility in DMSO	While a specific value is not readily available, based on similar compounds, a concentration of at least 10 mM (approximately 5.53 mg/mL) is expected to be achievable. Sonication and gentle warming may be required.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Axl signaling pathway and the experimental workflow for preparing the **Axl-IN-8** stock solution.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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